

Solubility of Dimethylamine Borane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Dimethylamine borane*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **dimethylamine borane** (DMAB) in a range of common organic solvents. **Dimethylamine borane** is a versatile reducing agent and a compound of interest in various chemical and pharmaceutical applications. A thorough understanding of its solubility is crucial for its effective use in synthesis, formulation, and other research and development activities.

Quantitative Solubility Data

The solubility of **dimethylamine borane** has been experimentally determined in several polar organic solvents. The following table summarizes the available quantitative data.

Solvent	Chemical Formula	Molar Mass (g/mol)	Temperature (°C)	Solubility (g/100 g Solvent)	Molarity (mol/L)	Reference
Water	H ₂ O	18.02	20	12.0 - 12.5	~6.6 - ~6.9	[1]
Methanol	CH ₃ OH	32.04	RT	Data from Confer et al.	Data from Confer et al.	[2]
Ethanol	C ₂ H ₅ OH	46.07	RT	Data from Confer et al.	Data from Confer et al.	[2]
1-Propanol	C ₃ H ₇ OH	60.10	RT	Data from Confer et al.	Data from Confer et al.	[2]
2-Propanol	C ₃ H ₇ OH	60.10	RT	Data from Confer et al.	Data from Confer et al.	[2]
Acetonitrile	C ₂ H ₃ N	41.05	RT	Data from Confer et al.	Data from Confer et al.	[2]
Dimethyl Sulfoxide	C ₂ H ₆ OS	78.13	RT	Data from Confer et al.	Data from Confer et al.	[2]
Tetrahydrofuran	C ₄ H ₈ O	72.11	RT	Data from Confer et al.	Data from Confer et al.	[2]

*RT: Room Temperature. Data for organic solvents is based on the findings reported in "Solubility thermodynamics of amine boranes in polar solvents" by Confer, M. P., et al. (2021), published in the International Journal of Hydrogen Energy.[2] Readers are encouraged to consult the original publication for the precise quantitative values.

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemistry. Below are detailed methodologies for two common techniques that can be employed to determine the solubility of **dimethylamine borane** in organic solvents.

Gravimetric Method for Solubility Determination

This method involves the preparation of a saturated solution, followed by the evaporation of the solvent to determine the mass of the dissolved solute.

Materials:

- **Dimethylamine borane** (solid)
- Solvent of interest (e.g., methanol, ethanol)
- Analytical balance (± 0.0001 g)
- Vials or flasks with secure caps
- Magnetic stirrer and stir bars
- Thermostatic bath (optional, for temperature control)
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes
- Oven or vacuum oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **dimethylamine borane** to a vial containing a known volume of the organic solvent. An excess of solid should be visible to ensure saturation.
 - Seal the vial to prevent solvent evaporation.

- Place the vial on a magnetic stirrer and stir the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. For temperature-dependent solubility studies, place the vial in a thermostatic bath set to the desired temperature.
- Sample Collection:
 - Once equilibrium is reached, stop stirring and allow the excess solid to settle.
 - Carefully draw a known volume of the supernatant (the clear saturated solution) using a syringe fitted with a syringe filter. The filter will remove any undissolved solid particles.
- Gravimetric Analysis:
 - Dispense the filtered saturated solution into a pre-weighed evaporation dish.
 - Record the total mass of the dish and the solution.
 - Carefully evaporate the solvent in a well-ventilated fume hood. This can be done at room temperature or by gentle heating in an oven. For volatile solvents, a gentle stream of inert gas (e.g., nitrogen) can be used to accelerate evaporation.
 - Once the solvent has completely evaporated, place the dish in an oven or vacuum oven at a temperature below the decomposition point of **dimethylamine borane** to remove any residual solvent.
 - Cool the dish in a desiccator to room temperature and weigh it on the analytical balance.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation of Solubility:
 - Mass of the empty evaporation dish = M_1
 - Mass of the dish + saturated solution = M_2
 - Mass of the dish + dried solute (DMAB) = M_3
 - Mass of the dissolved DMAB = $M_3 - M_1$

- Mass of the solvent = $M_2 - M_3$
- Solubility (g/100 g solvent) = $[(M_3 - M_1) / (M_2 - M_3)] \times 100$

UV-Visible Spectrophotometry for Concentration Determination

This method can be used to determine the concentration of **dimethylamine borane** in a saturated solution, from which solubility can be calculated. This requires the establishment of a calibration curve.

Materials:

- **Dimethylamine borane** (solid)
- Solvent of interest (transparent in the UV-Vis range of interest)
- UV-Visible Spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

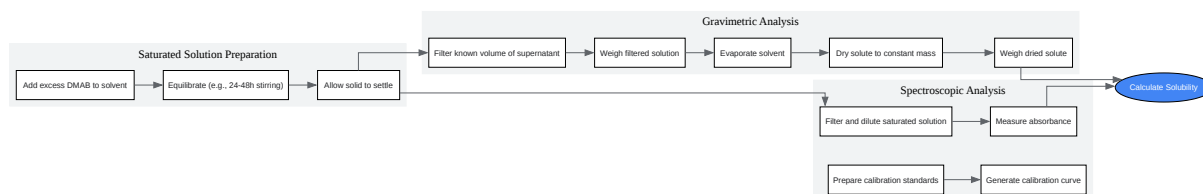
- Preparation of Standard Solutions and Calibration Curve:
 - Accurately weigh a known mass of **dimethylamine borane** and dissolve it in a known volume of the solvent in a volumetric flask to prepare a stock solution of known concentration.
 - Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **dimethylamine borane** in the chosen solvent. Use the pure

solvent as a blank.

- Plot a calibration curve of absorbance versus concentration. The plot should be linear and follow the Beer-Lambert law.
- Preparation of Saturated Solution:
 - Prepare a saturated solution of **dimethylamine borane** in the solvent of interest as described in the gravimetric method (Section 2.1, step 1).
- Sample Analysis:
 - After reaching equilibrium, carefully filter the saturated solution using a syringe filter.
 - Accurately dilute a small, known volume of the filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve ($y = mx + c$, where y is absorbance and x is concentration) to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.
 - Express the solubility in the desired units (e.g., g/L or mol/L).

Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for determining the solubility of **dimethylamine borane**.



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Caption: Experimental workflow for solubility determination.

This guide provides foundational knowledge on the solubility of **dimethylamine borane** in organic solvents, equipping researchers with the necessary data and methodologies for their work. For precise quantitative values in organic solvents, consulting the primary literature is recommended.

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References

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